

# A Technical Guide to Dysprosium-164: Isotopic Mass, Composition, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dysprosium-164*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stable isotope **Dysprosium-164** ( $^{164}\text{Dy}$ ), focusing on its isotopic mass, natural abundance, and its significant applications in research and medicine. This document is intended to serve as a valuable resource for professionals in the fields of nuclear medicine, materials science, and drug development.

## Isotopic Properties of Dysprosium-164

Dysprosium (Dy), a rare earth element with the atomic number 66, is composed of seven naturally occurring stable isotopes.<sup>[1][2][3]</sup> Among these, **Dysprosium-164** is the most abundant.<sup>[1][2]</sup> The isotopic properties of  $^{164}\text{Dy}$  are summarized in the tables below, compiled from various authoritative sources.

## Isotopic Mass and Abundance of Dysprosium-164

The precise determination of isotopic mass and natural abundance is critical for various scientific applications. The values for **Dysprosium-164** have been established through advanced analytical techniques, primarily mass spectrometry.

Property	Value	Source
Isotopic Mass (u)	163.92918(2)	ChemLin[4]
163.9291748	BuyIsotope[5]	
163.929181	IUPAC[6]	
163.929174751	Periodic Table[7]	
163.929171	Trace Sciences[8], NIST[9]	
Natural Abundance (%)	28.260(54)	ChemLin[4], IUPAC[6]
28.26	BuyIsotope[5]	
28.3	Wikipedia[2]	
28.2	Britannica[10], NIST[9]	

## Nuclear and Atomic Properties of Dysprosium-164

Beyond its mass and abundance, several other nuclear and atomic characteristics of **Dysprosium-164** are essential for its application in various fields.

Property	Value
Atomic Number (Z)	66
Mass Number (A)	164
Neutron Number (N)	98
Spin	0+
Half-life	Stable

## Experimental Determination of Isotopic Mass and Composition

The accurate measurement of isotopic mass and abundance for elements like **Dysprosium-164** is predominantly achieved through mass spectrometry techniques. The two most

prominent methods are Thermal Ionization Mass Spectrometry (TIMS) and Multicollector-Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

## Thermal Ionization Mass Spectrometry (TIMS)

TIMS is a highly sensitive technique renowned for its precision in measuring isotope ratios, particularly for elements with high ionization potentials like rare earth elements.[\[6\]](#)

Methodology:

- **Sample Preparation:** A purified liquid sample of the element is deposited onto a metal filament (e.g., tantalum, tungsten, or rhenium).[\[3\]](#)
- **Thermal Ionization:** The filament is heated to evaporate the solvent, and then further heated to a high temperature to induce thermal ionization, where atoms are ionized by losing an electron.[\[3\]](#)
- **Ion Acceleration and Focusing:** The resulting singly charged positive ions are accelerated by an electric potential and focused into a fine beam by a series of electrostatic lenses.[\[3\]](#)
- **Mass Separation:** The ion beam passes through a strong magnetic field, which deflects the ions based on their mass-to-charge ratio. Lighter isotopes are deflected more than heavier ones.[\[3\]](#)
- **Detection:** The separated ion beams are collected by multiple detectors (Faraday cups), allowing for the simultaneous measurement of different isotopes.[\[3\]](#)[\[6\]](#) The resulting electrical signals are proportional to the abundance of each isotope.

## Multicollector-Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

MC-ICP-MS combines a high-temperature plasma source with a multi-collector mass spectrometer, offering high precision and the ability to analyze a wide range of elements.[\[4\]](#)[\[5\]](#)

Methodology:

- **Sample Introduction:** The sample, typically in a liquid form, is introduced into the instrument via a nebulizer, which creates a fine aerosol.
- **Plasma Ionization:** The aerosol is transported into an argon plasma torch, where the high temperature (6,000-10,000 K) efficiently ionizes the sample atoms.[\[10\]](#)
- **Ion Extraction and Focusing:** The ions are extracted from the plasma and focused into a beam.
- **Mass Analysis:** The ion beam is directed into a magnetic sector analyzer, where ions are separated according to their mass-to-charge ratio.
- **Multicollection:** Similar to TIMS, an array of Faraday cups simultaneously detects the ion beams of different isotopes, enabling precise isotope ratio measurements.[\[1\]](#)

## Applications in Research and Drug Development

**Dysprosium-164**, as a stable and the most abundant isotope of dysprosium, serves as a critical starting material for the production of medically significant radioisotopes.[\[11\]](#)

## Production of Medical Radioisotopes

The high thermal neutron absorption cross-section of  $^{164}\text{Dy}$  makes it an excellent target for neutron bombardment in a nuclear reactor.[\[11\]](#) This process leads to the production of other isotopes that have therapeutic applications.

- **Dysprosium-165 ( $^{165}\text{Dy}$ ):** Neutron capture by  $^{164}\text{Dy}$  produces  $^{165}\text{Dy}$ , a beta- and gamma-emitting radioisotope with a short half-life of 2.334 hours.  $^{165}\text{Dy}$  is utilized in radiation synovectomy for the treatment of arthritis.[\[8\]](#)
- **Holmium-166 ( $^{166}\text{Ho}$ ):** **Dysprosium-164** can also be used to produce Dysprosium-166, which then decays to Holmium-166.[\[8\]](#)  $^{166}\text{Ho}$  is a high-energy beta-emitter used in targeted radiotherapy for cancer treatment.[\[8\]](#)[\[12\]](#)

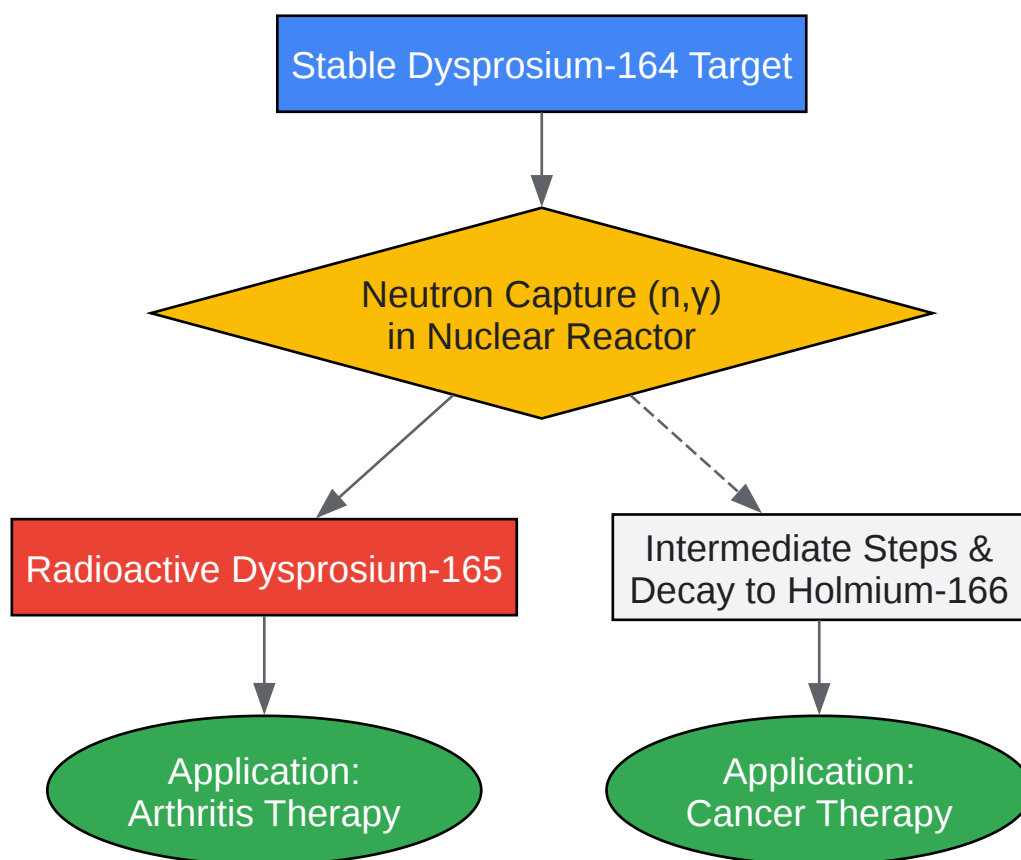
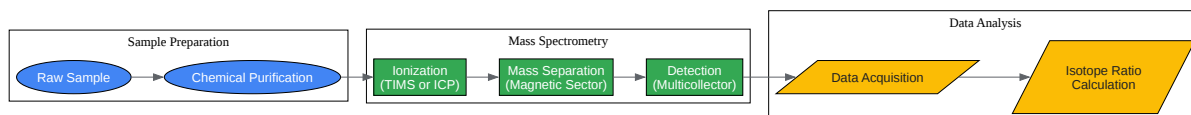
The production pathway of these medical radioisotopes from **Dysprosium-164** is a key process in nuclear medicine.

## Stable Isotope Tracer Studies

Dysprosium has been investigated for its potential use as a nonabsorbable marker in studies of mineral absorption using stable isotope tracers.[9] In such studies, a stable isotope of a mineral of interest (e.g., Zinc-70) is administered along with dysprosium. By measuring the excretion of both, researchers can accurately determine the absorption of the mineral.[9]

## Visualized Workflows

To better illustrate the processes discussed, the following diagrams are provided in the DOT language for Graphviz.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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